

"2-Bromo-3,4,5-trimethoxybenzoic acid CAS number and molecular weight"

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Compound of Interest

Compound Name: 2-Bromo-3,4,5-trimethoxybenzoic acid

Cat. No.: B181829

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An In-depth Technical Guide to 2-Bromo-3,4,5-trimethoxybenzoic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Bromo-3,4,5-trimethoxybenzoic acid**, a valuable building block in organic synthesis and drug discovery. This document details its chemical and physical properties, outlines a representative synthetic protocol, and discusses its potential applications in medicinal chemistry.

Core Chemical and Physical Properties

2-Bromo-3,4,5-trimethoxybenzoic acid is a halogenated derivative of trimethoxybenzoic acid. The presence of the bromine atom and the methoxy groups on the benzoic acid core imparts specific reactivity and properties that make it a useful intermediate in the synthesis of more complex molecules.

Property	Value
CAS Number	23346-82-9[1]
Molecular Formula	C ₁₀ H ₁₁ BrO ₅ [1]
Molecular Weight	291.1 g/mol [2]
Boiling Point	360.2°C at 760 mmHg[2]

Synthesis of 2-Bromo-3,4,5-trimethoxybenzoic acid

The synthesis of **2-Bromo-3,4,5-trimethoxybenzoic acid** typically involves the bromination of a suitable precursor, such as 3,4,5-trimethoxybenzoic acid or its corresponding ester. The following is a representative experimental protocol based on general procedures for the bromination of aromatic compounds.

Experimental Protocol: Bromination of 3,4,5-trimethoxybenzoic acid

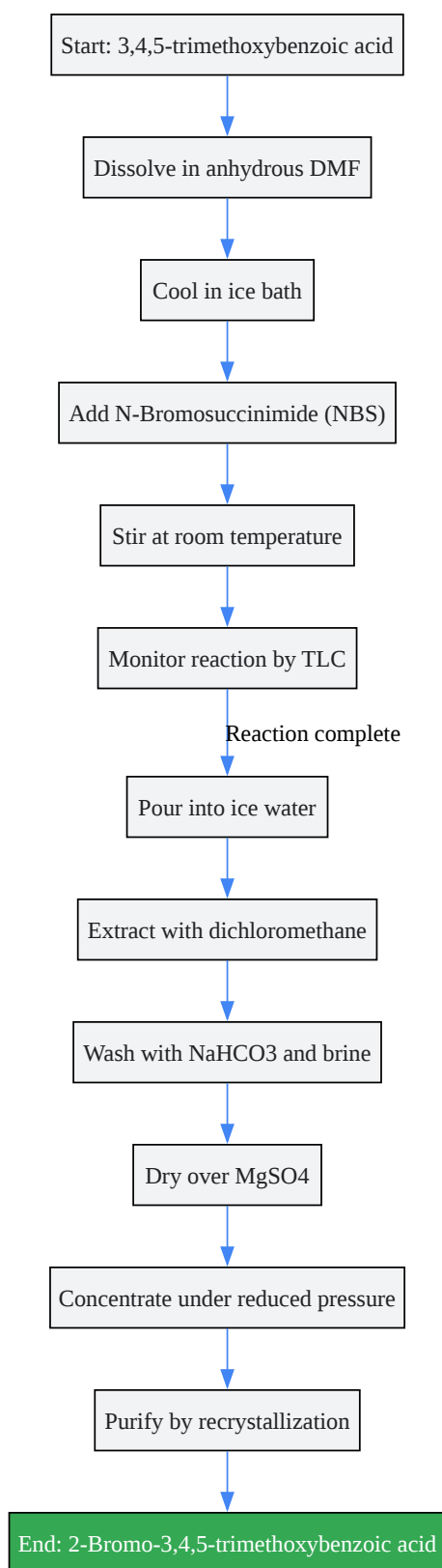
Materials:

- 3,4,5-trimethoxybenzoic acid
- N-Bromosuccinimide (NBS)
- Anhydrous N,N-Dimethylformamide (DMF)
- Ice water
- Dichloromethane
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate

Procedure:

- In a round-bottom flask, dissolve 3,4,5-trimethoxybenzoic acid in anhydrous DMF.
- Cool the solution in an ice bath.
- Slowly add N-Bromosuccinimide (NBS) to the stirred solution. The molar ratio of NBS to the starting material should be approximately 1.1:1.
- Allow the reaction mixture to warm to room temperature and stir for several hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Once the reaction is complete, pour the mixture into ice water.
- Extract the aqueous mixture with dichloromethane.
- Wash the combined organic layers with saturated sodium bicarbonate solution, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- The crude **2-Bromo-3,4,5-trimethoxybenzoic acid** can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water).

Logical Workflow for Synthesis:



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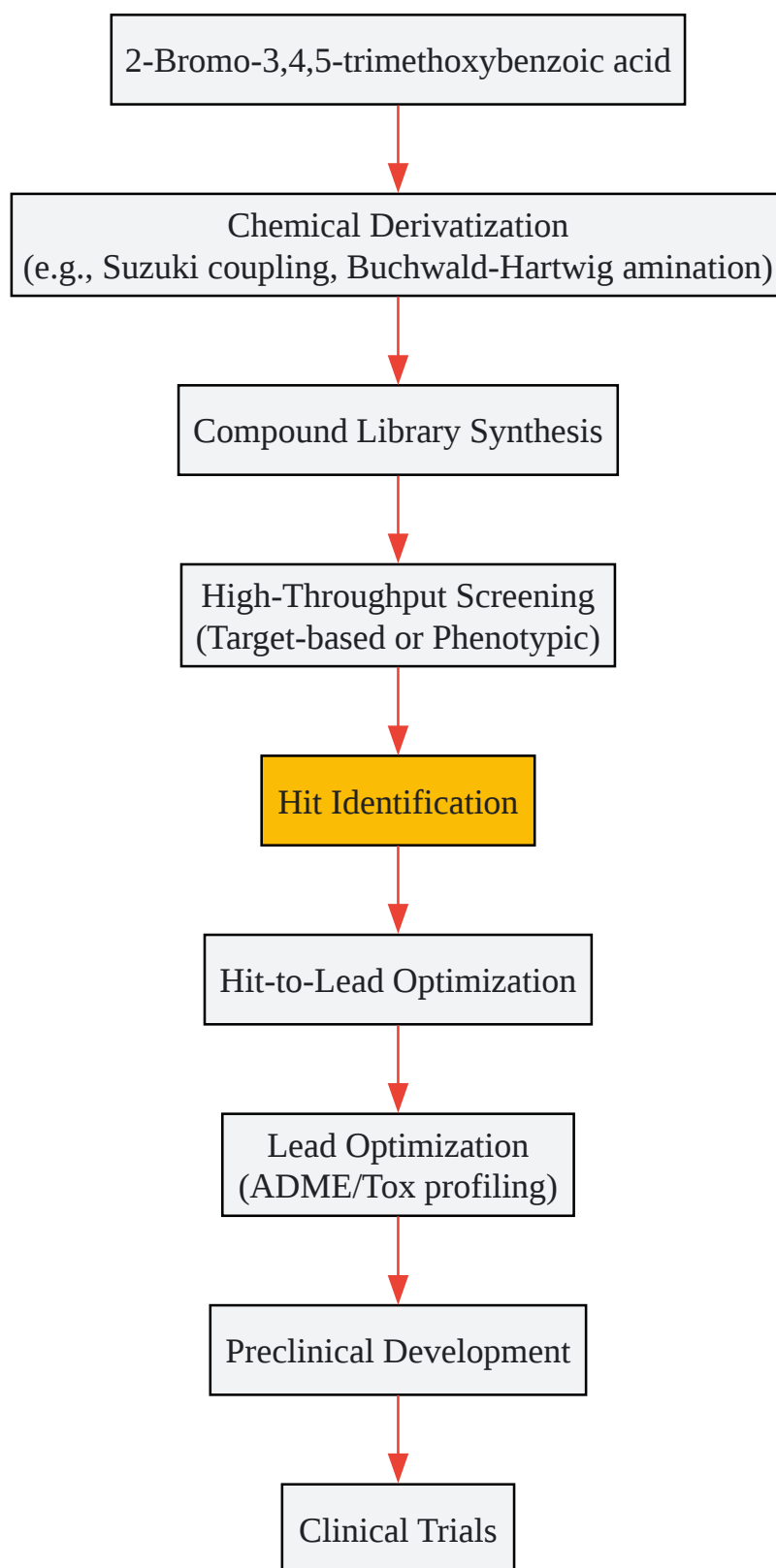
A representative workflow for the synthesis of **2-Bromo-3,4,5-trimethoxybenzoic acid**.

Applications in Drug Discovery and Development

2-Bromo-3,4,5-trimethoxybenzoic acid serves as a versatile starting material for the synthesis of various biologically active compounds. The bromine atom provides a reactive handle for further chemical modifications, such as cross-coupling reactions or nucleophilic substitutions, allowing for the introduction of diverse functional groups.^[1] This makes it a valuable scaffold for the development of new therapeutic agents.

While specific signaling pathways directly modulated by **2-Bromo-3,4,5-trimethoxybenzoic acid** are not extensively documented, its structural analogs, trimethoxybenzoic acid derivatives, have been investigated for a range of biological activities. These activities often stem from their ability to interact with various cellular targets. The general workflow for utilizing this compound in a drug discovery program is outlined below.

Drug Discovery Workflow:



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A logical workflow for the use of **2-Bromo-3,4,5-trimethoxybenzoic acid** in a drug discovery program.

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References

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- 2. 2,6-Dibromo-3,4,5-trimethoxybenzoic acid - PMC [pmc.ncbi.nlm.nih.gov]
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